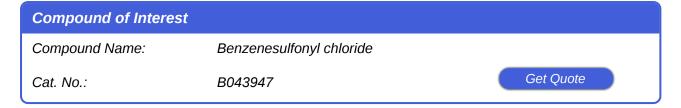


Benzenesulfonyl Chloride: A Comprehensive Guide to Laboratory Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

Benzenesulfonyl chloride (C₆H₅SO₂Cl) is a versatile reagent widely used in organic synthesis, particularly in the preparation of sulfonamides and sulfonate esters.[1] However, its utility is matched by its significant hazardous properties, necessitating stringent safety and handling protocols in a laboratory setting. This in-depth technical guide provides critical information on the safe management of **benzenesulfonyl chloride**, encompassing its hazard profile, personal protective equipment, storage and disposal procedures, and emergency response.

Hazard Identification and Quantitative Data

Benzenesulfonyl chloride is a corrosive and water-reactive compound that can cause severe harm upon exposure.[2][3] It is crucial to understand its specific hazards to implement appropriate safety measures.

Table 1: Chemical and Physical Properties of Benzenesulfonyl Chloride



Property	Value	Reference	
Molecular Formula	C ₆ H ₅ SO ₂ Cl		
Molecular Weight	176.62 g/mol	[4]	
Appearance	Colorless to slightly yellow oily liquid	[4][5]	
Odor	Pungent	[6]	
Boiling Point	251-252 °C (decomposes)	[6]	
Melting Point	13-15 °C	[6]	
Flash Point	> 110 °C (> 230 °F)		
Autoignition Temperature	450 °C (842 °F)		
Specific Gravity	1.384 g/mL at 25 °C	[2][6]	
Vapor Pressure	0.04 mm Hg at 20 °C	[6]	
Solubility	Insoluble in cold water; soluble in ether and alcohol.[4][6] Reacts with hot water.[3][7]		

Table 2: Toxicological Data and Exposure Limits

Metric	Value	Species	Reference
Oral LD50	1960 mg/kg	Rat	[8]
Oral LD50	828 mg/kg	Mouse	
Oral LD50	828 mg/kg	Rabbit	
Occupational Exposure Limits	No established OSHA PEL or ACGIH TLV	-	[5]

Health Hazards



Benzenesulfonyl chloride poses a significant health risk through multiple exposure routes. It is classified as corrosive and can cause severe skin burns and eye damage. Inhalation can lead to chemical burns in the respiratory tract, potentially causing pulmonary edema. Ingestion results in severe burns to the gastrointestinal tract. The substance is also a lachrymator and may cause allergic skin or respiratory reactions.[8]

Safe Handling and Experimental Protocols

Adherence to strict protocols is mandatory when working with **benzenesulfonyl chloride** to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: All work with benzenesulfonyl chloride must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][5]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible
 in the immediate work area.[2][5]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the primary defense against exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[5][9] Contact lenses should not be worn.[5]
- Skin Protection: Wear appropriate chemical-resistant gloves (consult manufacturer's data for compatibility) and a lab coat.[8] An impervious apron is also recommended.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with appropriate cartridges should be used.[8] For significant spill response, a self-contained breathing apparatus (SCBA) may be necessary.[4][10]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[10][9]



- · Wash hands thoroughly after handling.
- Ensure containers are tightly closed when not in use.[8]
- Be aware that the compound is moisture-sensitive.[8][10]

Storage and Incompatibility

Proper storage is critical to prevent dangerous reactions.

- Storage Conditions: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. The storage area should be designated as a corrosives area and be free of water.
- Incompatible Materials: Benzenesulfonyl chloride is incompatible with:
 - Water (reacts to form toxic and corrosive gases)[3][5]
 - Strong oxidizing agents[2]
 - Strong bases[2]
 - Ammonia and aliphatic amines[5]
 - Dimethyl sulfoxide and methyl formamide (violent reactions can occur)[2][5]
 - Metals (can corrode metals in the presence of water)[3][6]

Spill and Emergency Procedures

Immediate and appropriate response to a spill is crucial to mitigate hazards.

Spill Cleanup Protocol

- Evacuate: Immediately evacuate all non-essential personnel from the spill area. [5][8]
- Ventilate: Ensure the area is well-ventilated.[5]
- PPE: Don the appropriate personal protective equipment, including respiratory protection.



- Containment: For small spills, cover with a dry, inert absorbent material such as sand, dry lime, or soda ash.[5] Do not use water or wet methods.[5]
- Collection: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[5][8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with all federal, state, and local regulations.
 [9]

Caption: Workflow for responding to a benzenesulfonyl chloride spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[2][5] Seek immediate medical attention.[5]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[2][5] Seek immediate medical attention.[5]
- Inhalation: Move the victim to fresh air.[8] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[8] If the victim is conscious and alert, give 2-4 cupfuls of
 water or milk. Never give anything by mouth to an unconscious person. Seek immediate
 medical attention.

Disposal

Benzenesulfonyl chloride and its contaminated materials must be disposed of as hazardous waste.[5] Consult with your institution's environmental health and safety department and follow all applicable federal, state, and local regulations.[2][11]

Hierarchy of Controls

To ensure the highest level of safety, a hierarchical approach to hazard control should be implemented.



Elimination (Most Effective)

Personal Protective Equipment (Gloves, goggles, respirator) (Least Effective)

Substitution (Use a less hazardous chemical)

Engineering Controls (Fume hood, ventilation)

Administrative Controls (SOPs, training)

Effectiveness Decreases

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Caption: Hierarchy of controls for minimizing exposure.

By implementing these comprehensive safety and handling precautions, researchers, scientists, and drug development professionals can mitigate the risks associated with **benzenesulfonyl chloride** and maintain a safe laboratory environment.

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